

Technical Whitepaper: Trimethyl(methylthio)silane (TMMS)

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Compound of Interest

Compound Name: Trimethyl(methylthio)silane

CAS No.: 3908-55-2

Cat. No.: B1293539

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A Structural & Synthetic Guide for Drug Development

Abstract

Trimethyl(methylthio)silane (TMMS) is a specialized organosilicon reagent utilized in advanced organic synthesis for the introduction of methylthio (

) moieties and the protection of carbonyl functionalities. With a molecular weight of 120.29 g/mol, TMMS serves as a "soft" sulfur nucleophile activated by the lability of the silicon-sulfur bond. This guide provides a comprehensive technical profile of TMMS, moving beyond basic physical constants to explore its mechanistic utility in constructing pharmacophores, specifically aryl methyl sulfides and thioketals.

Part 1: Physicochemical Profile

The precise molecular weight of TMMS is critical for stoichiometric calculations in high-value syntheses where reagent equivalents must be tightly controlled to prevent side reactions (e.g., over-silylation).

Core Constants

Property	Value	Context for Researchers
Molecular Weight	120.29 g/mol	Used for precise molarity calculations in catalytic cycles.
CAS Number	3908-55-2	Unique identifier for regulatory filing and procurement.
Molecular Formula		Useful for high-resolution mass spectrometry (HRMS) validation.
Density	0.848 g/mL (at 25°C)	Essential for volumetric dispensing in automated synthesis.
Boiling Point	110–111 °C	Indicates volatility; requires handling under reflux condensers or sealed vessels.
Appearance	Colorless liquid	Discoloration (yellowing) indicates oxidation or hydrolysis (liberating MeSH).

Solubility & Stability

- Solvents: Highly soluble in non-polar aprotic solvents (Dichloromethane, THF, Toluene).
- Moisture Sensitivity: High. The

bond is susceptible to hydrolysis, releasing methanethiol (MeSH) and hexamethyldisiloxane (HMDS).

- Storage Protocol: Must be stored under inert atmosphere (Argon/Nitrogen) at 2–8°C.

Part 2: Synthesis & Preparation Protocol

While commercially available, in-house preparation of TMMS is often required to ensure the absence of siloxane impurities that can interfere with sensitive catalytic couplings.

The Nucleophilic Displacement Protocol

Reaction: Chlorotrimethylsilane (TMSCl) + Sodium Methanethiolate (NaSMe)

TMMS + NaCl

Step-by-Step Methodology:

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and pressure-equalizing addition funnel. Flush with Argon.
- Reagent Prep: Suspend Sodium Methanethiolate (7.0 g, 100 mmol) in dry Diethyl Ether (200 mL). Cool the suspension to 0°C using an ice bath.
- Addition: Add Chlorotrimethylsilane (10.8 g, 100 mmol) dropwise over 30 minutes. The exothermic reaction will precipitate Sodium Chloride (NaCl) as a white solid.
- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours.
- Workup: Filter the mixture under Argon (using a Schlenk frit) to remove NaCl.
- Purification: Distill the filtrate at atmospheric pressure. Collect the fraction boiling at 110–111°C.
- Validation: Confirm purity via

NMR (Singlet at

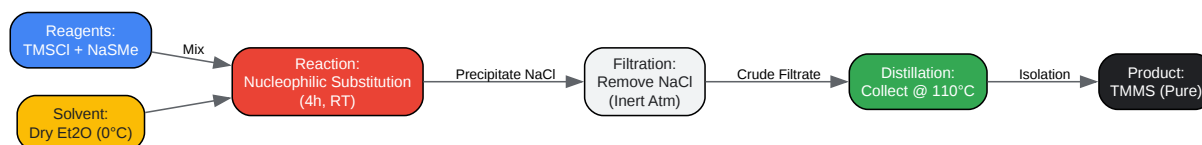
0.3 ppm for

; Singlet at

2.0 ppm for

).

Synthesis Workflow Diagram



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Figure 1: Inert atmosphere synthesis workflow for **Trimethyl(methylthio)silane**.

Part 3: Mechanistic Utility in Drug Discovery

TMMS is not merely a sulfur source; it is a Silicon-Activated Thiol. The driving force for its reactivity is the formation of the strong Silicon-Oxygen (

) bond (Bond Energy: ~108 kcal/mol) which compensates for the cleavage of the weaker Silicon-Sulfur (

) bond (~60 kcal/mol).

Application A: Synthesis of Aryl Methyl Sulfides

Aryl methyl sulfides are ubiquitous pharmacophores (e.g., in COX-2 inhibitors). TMMS reacts with Arenediazonium Tetrafluoroborates to yield these sulfides under mild conditions, avoiding the use of foul-smelling free thiols.

- Mechanism: The diazonium salt acts as an electrophile. The sulfur atom in TMMS attacks the diazo carbon, driven by the loss of and the formation of TMS-BF₄ species.
- Reference: This transformation allows for the functionalization of aromatic rings late in the drug synthesis pipeline [1].

Application B: Carbonyl Activation (Thioketalization)

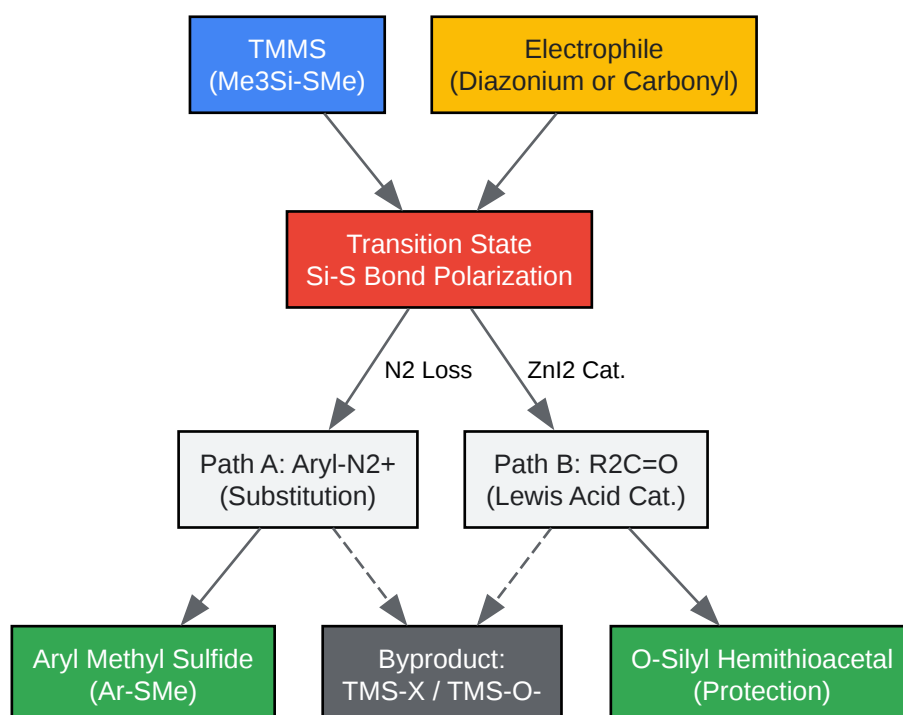
TMMS reacts with aldehydes and ketones in the presence of Lewis Acids (

or

) to form O-silyl hemithioacetals or dithioacetals.

- Utility: This protects the carbonyl group or prepares it for reductive desulfurization (Mozingo reduction).

Reaction Pathway Diagram



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Figure 2: Divergent reaction pathways of TMMS depending on the electrophilic partner.

Part 4: Handling & Safety (Self-Validating Protocols)

Trustworthiness in the lab relies on recognizing failure modes before they ruin an experiment.

The "Smell Test" (Warning Sign)

- Indicator: TMMS should have a mild sulfide odor. A sharp, rotten-cabbage smell indicates hydrolysis and the release of free Methanethiol ().

- Corrective Action: If the smell is overpowering, the reagent has degraded. Distill before use or discard.

Toxicity & PPE

- Hazards: Flammable liquid and vapor.[1] Causes skin and eye irritation.[1] Hydrolysis products (MeSH) are toxic by inhalation.
- PPE: Nitrile gloves, safety goggles, and mandatory fume hood usage.
- Quenching: Quench excess TMMS with dilute bleach (NaOCl) solution to oxidize the sulfide to non-volatile sulfoxides/sulfones before disposal.

References

- Preparation of Aryl Methyl Sulfides
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 - Source: Arkivoc (2002).[3]
 - URL:[Link]
- Physical Properties & Sourcing
 - Title: **Trimethyl(methylthio)silane** Product Page.[2][3][4][5]
 - Source: Sigma-Aldrich.
- General Organosilicon Reactivity
 - Title: Silicon in Organic Synthesis (Colvin).
 - Context: Reference text for the bond energy arguments (vs).
 - URL:[Link]

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